

Solubility Profile of Chloromethyl Methyl Carbonate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Chloromethyl methyl carbonate

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Abstract

This technical guide provides a comprehensive overview of the solubility of **chloromethyl methyl carbonate** (CMIC) in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on presenting the available qualitative solubility information, a generalized, robust experimental protocol for determining precise solubility, and a visual representation of the experimental workflow. This guide is intended to be a valuable resource for researchers and professionals in drug development and organic synthesis who utilize **chloromethyl methyl carbonate** as a reagent or intermediate.

Introduction

Chloromethyl methyl carbonate (CAS No: 40510-81-4) is a key reagent in organic synthesis, particularly in the preparation of prodrugs. Its reactivity and utility in forming carbonate linkages make it a valuable tool for modifying the physicochemical properties of parent drug molecules. A thorough understanding of its solubility in a range of organic solvents is critical for reaction optimization, purification processes, and formulation development. This guide summarizes the currently available solubility data and provides a detailed methodology for its experimental determination.

Solubility of Chloromethyl Methyl Carbonate

Currently, publicly available quantitative solubility data for **chloromethyl methyl carbonate** in organic solvents is scarce. However, qualitative descriptions of its solubility have been reported in various chemical and safety data sheets. This information is summarized in the table below.

Data Presentation

Solvent	CAS Number	Qualitative Solubility Description
Acetonitrile	75-05-8	Slightly Soluble[1][2]
Chloroform	67-66-3	Soluble[1][2]
Methanol	67-56-1	Slightly Soluble[1][2][3]
Dimethyl Sulfoxide (DMSO)	67-68-5	Soluble[3]
Water	7732-18-5	Soluble (42 g/L at 25 °C, calculated)[4]

Note: "Slightly Soluble" and "Soluble" are qualitative terms and should be experimentally quantified for specific applications.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **chloromethyl methyl carbonate** solubility in an organic solvent of interest. This protocol is based on the widely accepted isothermal shake-flask method.

3.1. Materials

- **Chloromethyl methyl carbonate** (purity >98%)
- Selected organic solvent (analytical grade or higher)
- Volumetric flasks
- Analytical balance (readable to ± 0.1 mg)

- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringes and syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or Gas Chromatography (GC) system.
- Calibrated glassware

3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **chloromethyl methyl carbonate** to a known volume of the selected organic solvent in a sealed, screw-cap vial or flask. The presence of undissolved solid is essential to ensure saturation.
 - Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks (e.g., at 24, 48, and 72 hours) to ensure the concentration in the liquid phase has stabilized.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the suspension to settle for at least 2 hours in the temperature-controlled environment.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the collected supernatant through a syringe filter (e.g., 0.45 µm pore size) that is chemically resistant to the solvent, to remove any undissolved microparticles.

- Accurately dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **chloromethyl methyl carbonate**.
 - A calibration curve should be prepared using standard solutions of known concentrations of **chloromethyl methyl carbonate** in the same solvent.

3.3. Data Calculation

The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 mL)} = (C \times V \times DF) / (V_{\text{initial}} \times 10)$$

Where:

- C = Concentration of the diluted sample from the calibration curve (mg/mL)
- V = Volume of the diluted sample (mL)
- DF = Dilution factor
- V_{initial} = Initial volume of the filtered supernatant taken for dilution (mL)

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **chloromethyl methyl carbonate** is illustrated in the diagram below.



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Caption: Experimental workflow for solubility determination.

Conclusion

While specific quantitative solubility data for **chloromethyl methyl carbonate** in organic solvents is not readily available in the public domain, this guide provides the known qualitative information and a robust experimental protocol for its precise determination. The provided methodology and workflow diagram offer a clear and structured approach for researchers to generate reliable solubility data, which is essential for the effective use of this important synthetic reagent in pharmaceutical development and other chemical applications. It is recommended that researchers perform their own solubility determinations for the specific solvents and conditions relevant to their work.

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